

# Application Notes and Protocols for Utilizing Enazadrem in Cell Culture Experiments

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## Compound of Interest

Compound Name: Enazadrem

Cat. No.: B025868

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These application notes provide detailed protocols for the dissolution and application of **Enazadrem**, a putative selective inhibitor of Fibroblast Growth Factor Receptor 4 (FGFR4), in cell culture experiments. The information is tailored for researchers in oncology and drug development investigating FGFR4 signaling pathways, particularly in the context of hepatocellular carcinoma (HCC).

## Introduction to Enazadrem

**Enazadrem**, with the chemical name 4,6-dimethyl-2-((6-phenylhexyl)amino)-5-pyrimidinol, belongs to the class of 2-amino-4,6-dimethylpyrimidin-5-ol derivatives. Compounds within this class have been identified as selective inhibitors of FGFR4. The FGFR4 signaling pathway is a crucial mediator of cell proliferation, survival, and migration, and its aberrant activation, often driven by its ligand FGF19, is implicated in the pathogenesis of various cancers, most notably hepatocellular carcinoma. **Enazadrem**'s potential as a selective FGFR4 inhibitor makes it a valuable tool for studying the biological roles of this receptor and for preclinical evaluation as a targeted therapeutic agent.

## Data Presentation: Properties and Recommended Concentrations

A summary of **Enazadrem**'s chemical properties and recommended starting concentrations for in vitro experiments is provided below. These concentrations are derived from typical working ranges of other selective FGFR4 inhibitors, such as BLU-9931.

Property	Value
Chemical Name	4,6-dimethyl-2-((6-phenylhexyl)amino)-5-pyrimidinol
Molecular Formula	C <sub>18</sub> H <sub>25</sub> N <sub>3</sub> O
Molecular Weight	299.41 g/mol
Primary Target	Fibroblast Growth Factor Receptor 4 (FGFR4)
Recommended Solvent	Dimethyl sulfoxide (DMSO)
Typical Stock Concentration	10 mM in 100% DMSO
Typical Working Concentration	10 nM - 10 μM
Final DMSO Concentration in Media	< 0.5%

## Experimental Protocols

### Preparation of Enazadrem Stock Solution (10 mM)

Materials:

- **Enazadrem** powder
- Dimethyl sulfoxide (DMSO), cell culture grade, sterile
- Sterile microcentrifuge tubes or vials

Protocol:

- Calculate the mass of **Enazadrem** required to prepare the desired volume of a 10 mM stock solution using the following formula:  $\text{Mass (mg)} = 10 \text{ mmol/L} \times \text{Volume (L)} \times 299.41 \text{ g/mol}$

- Aseptically weigh the calculated amount of **Enazadrem** powder in a sterile microcentrifuge tube.
- Add the appropriate volume of sterile DMSO to the tube.
- Vortex thoroughly until the **Enazadrem** is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for short-term storage (up to 3 months) or -80°C for long-term storage.

## Preparation of Working Solutions and Treatment of Cells

### Materials:

- 10 mM **Enazadrem** stock solution in DMSO
- Complete cell culture medium appropriate for the cell line being used
- Sterile microcentrifuge tubes
- Cell culture plates with seeded cells

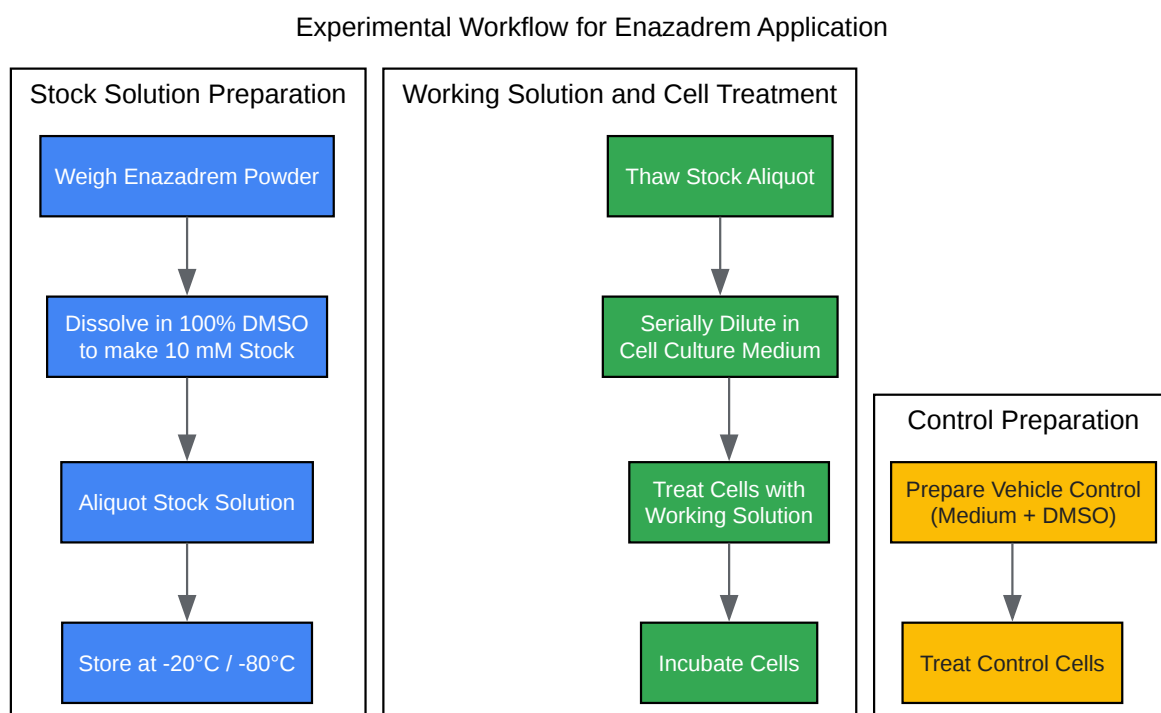
### Protocol:

- Thaw an aliquot of the 10 mM **Enazadrem** stock solution at room temperature.
- Perform serial dilutions of the stock solution in complete cell culture medium to achieve the desired final concentrations. Important: To avoid precipitation, it is recommended to perform a stepwise dilution. For example, first dilute the 10 mM stock to 1 mM in medium, then further dilute to the final working concentrations.
- Ensure the final concentration of DMSO in the cell culture medium does not exceed 0.5% to minimize solvent-induced cytotoxicity. A vehicle control (medium with the same final concentration of DMSO) should be included in all experiments.

- Remove the existing medium from the cultured cells.
- Add the freshly prepared medium containing the desired concentration of **Enazadrem** (or vehicle control) to the cells.
- Incubate the cells for the desired experimental duration under standard cell culture conditions (e.g., 37°C, 5% CO<sub>2</sub>).

## Mandatory Visualizations

### Experimental Workflow for Enazadrem Dissolution and Application

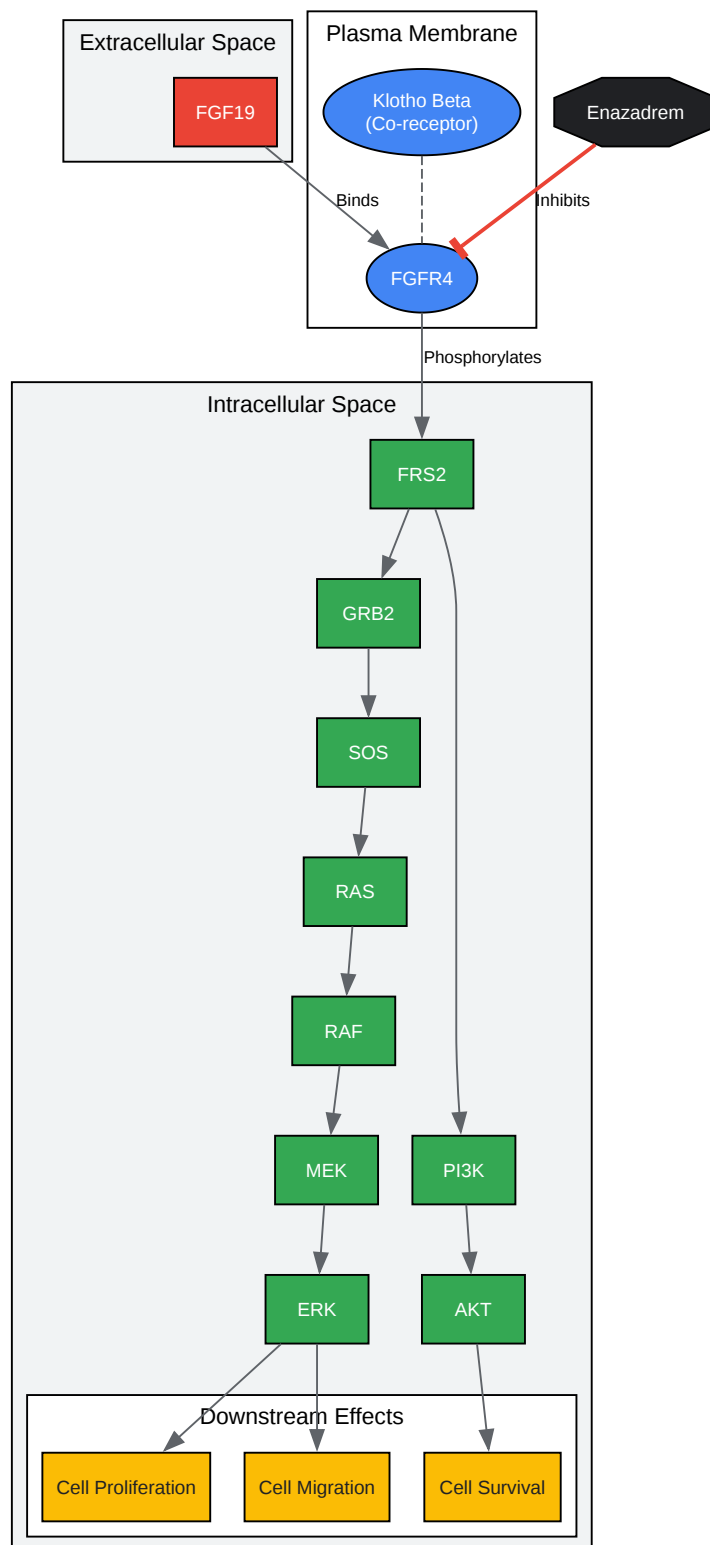


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Caption: Workflow for preparing and applying **Enazadrem** in cell culture.

## FGFR4 Signaling Pathway in Hepatocellular Carcinoma

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Caption: **Enazadrem** inhibits the FGFR4 signaling cascade in HCC.

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